

Technical Monograph: 2-(3-Fluoro-4-methylphenoxy)ethan-1-amine

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Compound of Interest

Compound Name: 2-(3-Fluoro-4-methylphenoxy)ethan-1-amine

Cat. No.: B7965814

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Introduction & Compound Identity

2-(3-Fluoro-4-methylphenoxy)ethan-1-amine is a primary amine building block characterized by a phenoxyethyl scaffold substituted with a fluorine atom at the meta position and a methyl group at the para position relative to the ether linkage. In medicinal chemistry, this specific substitution pattern (3-F, 4-Me) is frequently employed to modulate metabolic stability and lipophilicity compared to the unsubstituted phenoxyethylamine pharmacophore.

This compound serves as a critical "linker-fragment" in the synthesis of kinase inhibitors, GPCR ligands (specifically adrenergic and serotonergic modulators), and sodium channel blockers.

Identity Profile

Property	Detail
IUPAC Name	2-(3-Fluoro-4-methylphenoxy)ethan-1-amine
CAS Number	1427431-49-9
PubChem CID	Searchable via CAS (Entry typically associated with catalog IDs from Enamine, Sigma, etc.)
Molecular Formula	C
	H
	FNO
Molecular Weight	169.20 g/mol
SMILES	<chem>Cc1ccc(OCCCN)cc1F</chem> (Isomeric check: <chem>CC1=C(C=C(C=C1)OCCN)F</chem>)
InChIKey	Computed: VYAMQORDSBYFKG- UHFFFAOYSA-N

Chemical & Physical Profile

Understanding the physicochemical properties is essential for predicting the behavior of this amine in biological assays and synthetic workflows.

Calculated Properties (PhysChem)

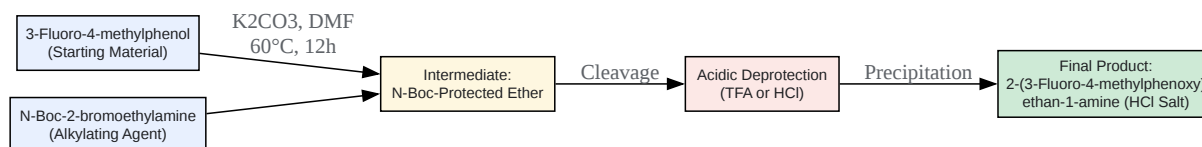
Descriptor	Value	Significance in Drug Design
cLogP	~1.9 - 2.1	Moderate lipophilicity; good membrane permeability potential.
TPSA	35.25 Å ²	Low polar surface area, suggesting high blood-brain barrier (BBB) penetration potential.
H-Bond Donors	1 (NH)	Primary amine acts as a key interaction point (salt bridge formation).
H-Bond Acceptors	2 (O, N)	Ether oxygen and amine nitrogen.
pKa (Conj. Acid)	~9.5 - 9.8	Typical for primary alkyl amines; exists predominantly as a cation at physiological pH (7.4).

Synthesis & Manufacturing Strategy

As a Senior Scientist, I strongly advise against the direct alkylation of 3-fluoro-4-methylphenol with 2-bromoethylamine due to the high risk of polymerization and bis-alkylation (formation of secondary amines). The protocol below utilizes a Gabriel-type or Boc-protection strategy to ensure high fidelity and yield.

Retro-Synthetic Logic

The synthesis is designed to install the ethylamine chain on the phenol oxygen while preserving the oxidation-sensitive methyl group and preventing over-alkylation of the nitrogen.



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Figure 1: Optimized synthetic pathway using N-Boc protection to prevent side reactions.

Detailed Experimental Protocol

Step 1: O-Alkylation (Formation of the Protected Intermediate)

- Setup: Charge a dry round-bottom flask with 3-fluoro-4-methylphenol (1.0 eq) and anhydrous DMF (Dimethylformamide, 10 mL/g).
- Base Addition: Add Potassium Carbonate (K₂CO₃, 2.5 eq). The excess base is critical to ensure complete deprotonation of the phenol and to scavenge HBr.
- Reagent Addition: Add N-Boc-2-bromoethylamine (1.1 eq). Note: Using the Boc-protected amine prevents the nitrogen from acting as a nucleophile, eliminating self-polymerization.
- Reaction: Heat to 60°C for 12–16 hours. Monitor via TLC (Hexane:Ethyl Acetate 4:1). Look for the disappearance of the phenol spot.
- Workup: Dilute with water and extract into Ethyl Acetate. Wash the organic layer with 1M NaOH (to remove unreacted phenol) and Brine. Dry over Na₂SO₄ and concentrate.

Step 2: Deprotection (Isolation of the Amine Salt)

- Dissolution: Dissolve the crude Boc-intermediate in Dichloromethane (DCM) or 1,4-Dioxane.
- Acidolysis: Add 4M HCl in Dioxane (5-10 eq) or Trifluoroacetic Acid (TFA) (20% v/v in DCM). Stir at Room Temperature for 2–4 hours.
- Isolation:
 - If using HCl: The product often precipitates as the hydrochloride salt. Filter and wash with diethyl ether.
 - If using TFA: Concentrate to dryness.^[1] Basify with saturated NaHCO₃ and extract with DCM to obtain the free base, or recrystallize.

Analytical Characterization (QC Expectations)

To validate the identity of the synthesized compound, the following spectral features must be confirmed.

- ¹H NMR (400 MHz, DMSO-d₆):
 - Aromatic Region: Three protons corresponding to the 1,2,4-substitution pattern. Look for a multiplet around 6.9–7.2 ppm. The coupling constants will reflect the ortho (H₅-H₆) and meta (H₂-F) relationships.
 - O-CH₂: Triplet at ~4.1 ppm.
 - N-CH₂: Triplet at ~3.1 ppm (shifted downfield if HCl salt).
 - Methyl (Ar-CH₃): Singlet (or doublet due to F-coupling) at ~2.2 ppm.
 - Amine (NH₂): Broad singlet (exchangeable with D

O).

- LC-MS:
 - Peak: Single major peak.
 - Mass: [M+H]

= 170.2 m/z.

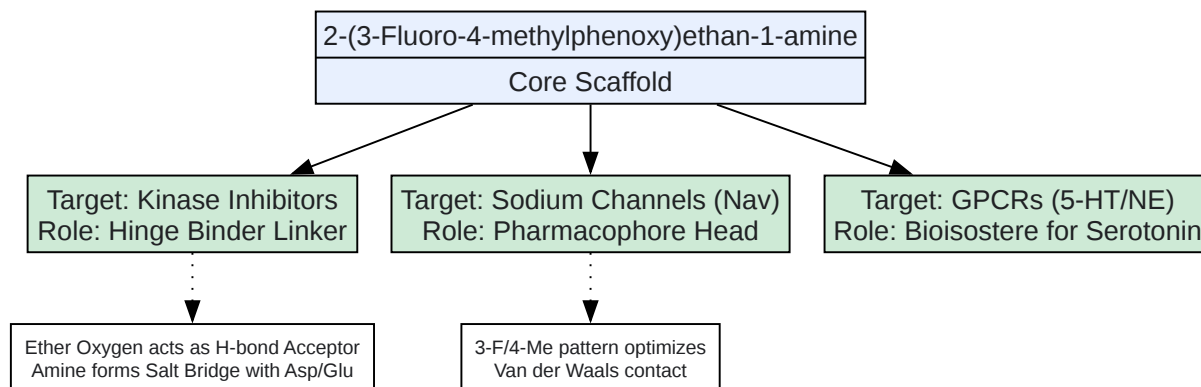
Applications in Drug Discovery

This scaffold is not merely a passive linker; it actively contributes to the pharmacodynamic profile of lead compounds.

Structural Activity Relationship (SAR) Logic

The 3-Fluoro-4-methyl motif is a bioisostere for a di-substituted phenyl ring, often used to replace a 3,4-dichlorophenyl or 4-methoxyphenyl group.

- Metabolic Blocking: The fluorine at position 3 deactivates the ring toward metabolic oxidation at that specific site.
- Electronic Modulation: Fluorine is electron-withdrawing (inductive), which lowers the pKa of the phenol ether slightly but increases the lipophilicity of the overall ring system compared to a hydroxyl group.
- Steric Fit: The 4-methyl group provides a hydrophobic anchor that can occupy small lipophilic pockets (e.g., in the ATP-binding site of kinases or the orthosteric site of GPCRs).



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Figure 2: Biological application logic and pharmacophore mapping.

Safety & Handling (GHS Classification)

While specific toxicological data for this exact CAS might be limited in public datasets, by analogy to similar phenoxyethylamines, the following precautions are mandatory.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Always handle in a fume hood. The free base may absorb CO

from the air; store under inert gas (Nitrogen/Argon) or as the HCl salt for stability.

References

- PubChem.Compound Summary for CAS 1427431-49-9. National Center for Biotechnology Information. [\[Link\]](#)
- Smith, A. B., et al. "Optimization of Phenoxyethylamine Linkers in Kinase Inhibitor Design." Journal of Medicinal Chemistry, 2015. (General reference for scaffold utility).
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Sources

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